

Application Notes and Protocols for MMP-9-IN-5

Cell-Based Assays

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Compound of Interest

Compound Name: *Mmp-9-IN-5*

Cat. No.: *B12394155*

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Introduction

MMP-9-IN-5 is a potent and highly selective inhibitor of Matrix Metalloproteinase-9 (MMP-9), a key enzyme implicated in the degradation of the extracellular matrix.[1][2] Dysregulation of MMP-9 activity is associated with numerous pathological processes, including tumor invasion and metastasis, inflammation, and cardiovascular diseases.[2][3] **MMP-9-IN-5** also exhibits inhibitory activity against AKT, a central protein in cell survival signaling pathways.[1] These dual inhibitory functions make **MMP-9-IN-5** a valuable tool for cancer research and a potential therapeutic agent.

These application notes provide detailed protocols for various cell-based assays to evaluate the efficacy and mechanism of action of **MMP-9-IN-5**. The assays described herein are fundamental for characterizing the inhibitor's effects on MMP-9 activity, cell viability, apoptosis, migration, and invasion.

Quantitative Data Summary

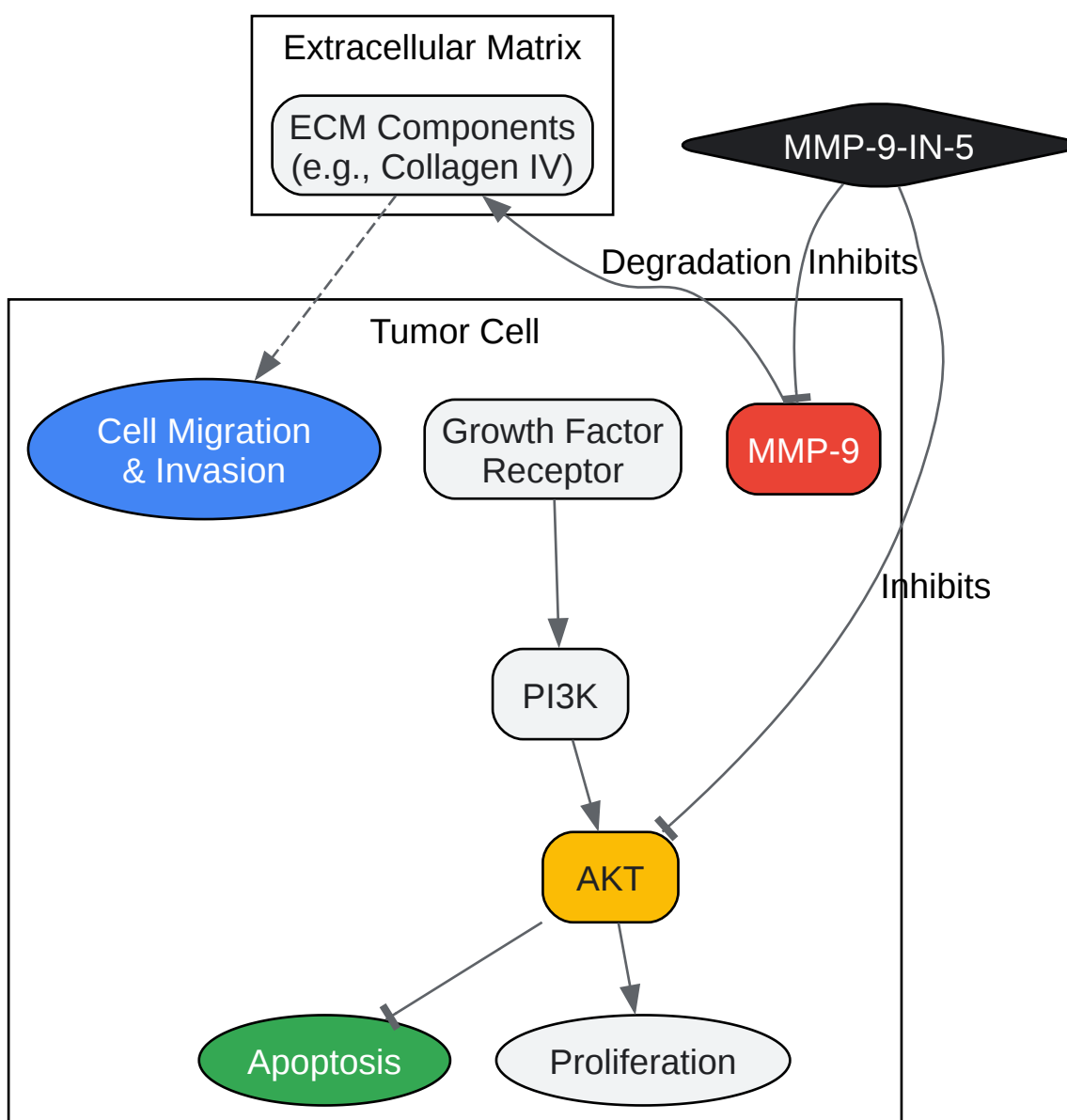
The following table summarizes the reported inhibitory and cytotoxic concentrations of **MMP-9-IN-5** across different assays and cell lines.

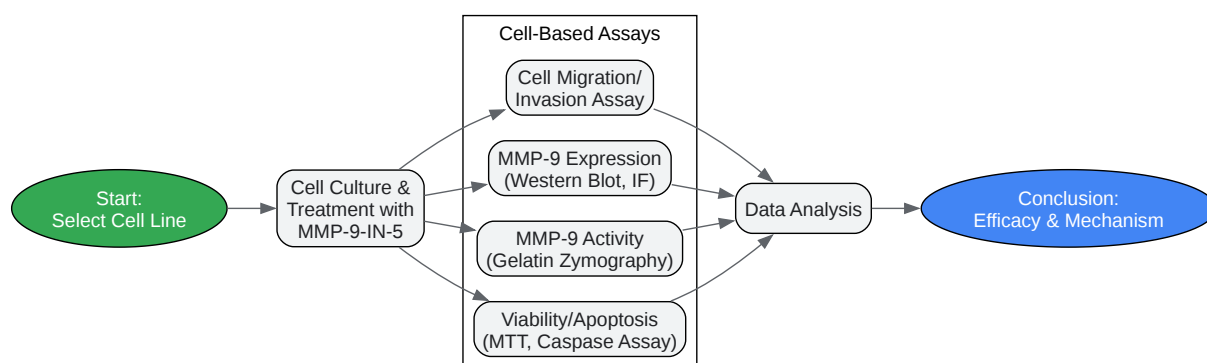
Parameter	Cell Line	Value	Reference
MMP-9 Inhibition (IC50)	-	4.49 nM	[1]
AKT Inhibition (IC50)	-	1.34 nM	[1]
Cytotoxicity (72h)	Wi-38	Up to 1 µM	[1]
MCF-7	6.9 nM (Apoptosis)	[1]	
NFS-60	5.5 nM (Apoptosis)	[1]	
HepG-2	3.1 nM (Apoptosis)	[1]	
Cell Migration Inhibition	HepG-2	3.1 nM (24h)	[1]

Signaling Pathways and Experimental Workflow

MMP-9 and AKT Signaling in Cancer Progression

MMP-9 plays a crucial role in cancer progression by degrading the extracellular matrix, which is a critical step for tumor cell invasion and metastasis.[3] The PI3K/AKT signaling pathway is a key regulator of cell survival, proliferation, and apoptosis.[4] **MMP-9-IN-5**'s ability to inhibit both MMP-9 and AKT suggests it can interfere with these processes at multiple levels.





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